

1-Chloro-4-iodo-2-nitrobenzene CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Chloro-4-iodo-2-nitrobenzene

Cat. No.: B1590745

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An In-depth Technical Guide to 1-Chloro-4-iodo-2-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Chloro-4-iodo-2-nitrobenzene is a halogenated nitroaromatic compound that serves as a versatile intermediate in organic synthesis. Its trifunctional nature, featuring chloro, iodo, and nitro groups on a benzene ring, allows for a diverse range of chemical transformations. This guide provides a comprehensive overview of its chemical properties, synthesis, analytical characterization, reactivity, and safe handling procedures, tailored for professionals in research and development.

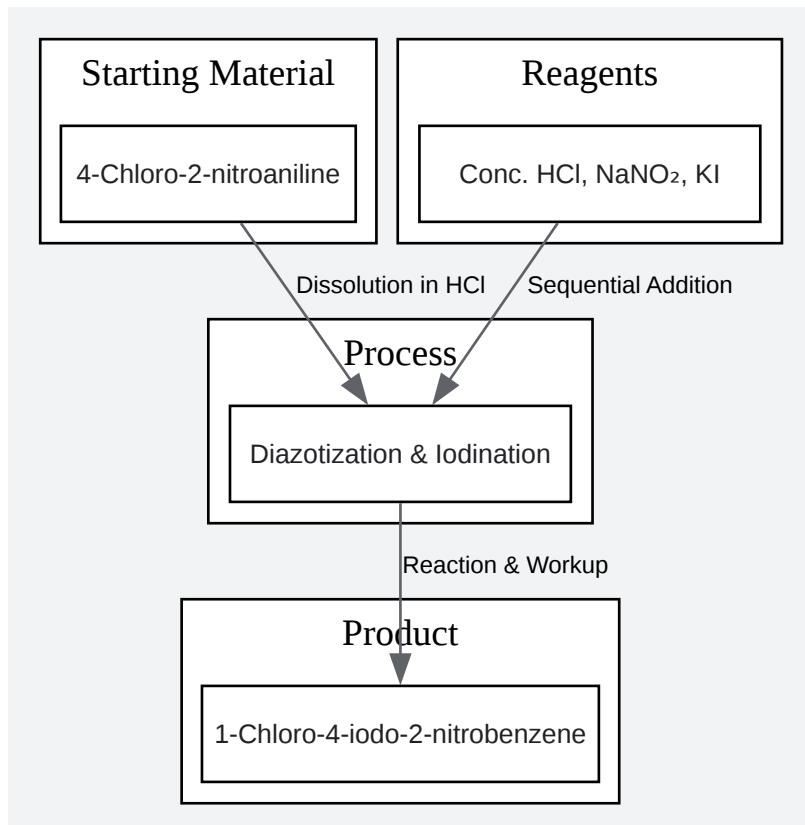
Physicochemical Properties and Identifiers

1-Chloro-4-iodo-2-nitrobenzene is a solid at room temperature. Its key identifiers and physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	41252-95-3	[1]
Molecular Formula	C ₆ H ₃ ClNO ₂	[1]
Molecular Weight	283.45 g/mol	[1]
Appearance	Yellow needles (recrystallized from dichloromethane and methanol)	[2]

Molecular Structure

The molecular structure of **1-Chloro-4-iodo-2-nitrobenzene** consists of a benzene ring substituted with a chlorine atom at position 1, an iodine atom at position 4, and a nitro group at position 2. The presence of these three distinct functional groups provides multiple reaction sites for synthetic chemists to exploit.



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References

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- 2. 4-Chloro-1-iodo-2-nitrobenzene - PMC [pmc.ncbi.nlm.nih.gov]
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